

# Degradation of Metobromuron: A Comparative Study Under Aerobic and Anaerobic Conditions

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## Compound of Interest

Compound Name: Metobromuron

Cat. No.: B166326

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For researchers, scientists, and drug development professionals, understanding the environmental fate of herbicides like **Metobromuron** is critical. This guide provides an objective comparison of **Metobromuron** degradation under aerobic (oxygen-rich) and anaerobic (oxygen-deficient) conditions, supported by experimental data.

**Metobromuron**, a phenylurea herbicide, undergoes distinct degradation pathways and rates depending on the presence of oxygen. Generally, the degradation is more rapid in aerobic environments.

## Quantitative Comparison of Metobromuron Degradation

The following table summarizes the key quantitative parameters of **Metobromuron** degradation in soil under laboratory conditions.

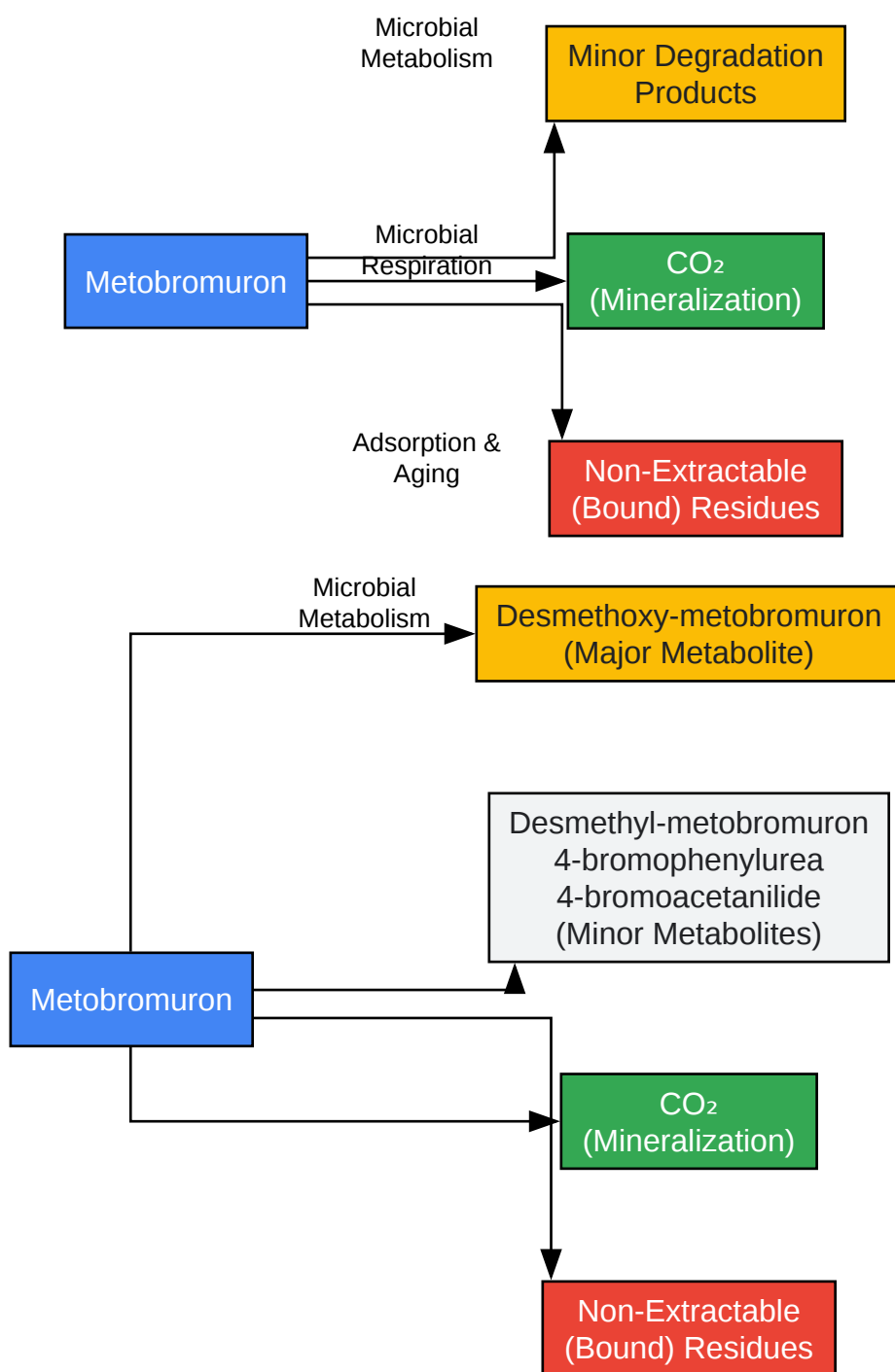
Parameter	Aerobic Conditions	Anaerobic Conditions
Half-life (DT <sub>50</sub> )	34 days (geometric mean, range of 25-50 days)[1]	74 days[1]
Mineralization (to CO <sub>2</sub> )	Up to 27% of Applied Radioactivity (AR) by day 168[1]	Low, approximately 4.0% of AR[1]
Non-Extractable (Bound) Residues	High, up to 74% of AR by day 118[1]	Up to 54% of AR
Major Metabolites	Minor degradation products formed	Desmethoxy-metobromuron (up to 15% of AR)
Minor Metabolites	Not specified in detail	Desmethyl-metobromuron, 4-bromophenylurea, 4-bromoacetanilide (all <2.0% of AR)

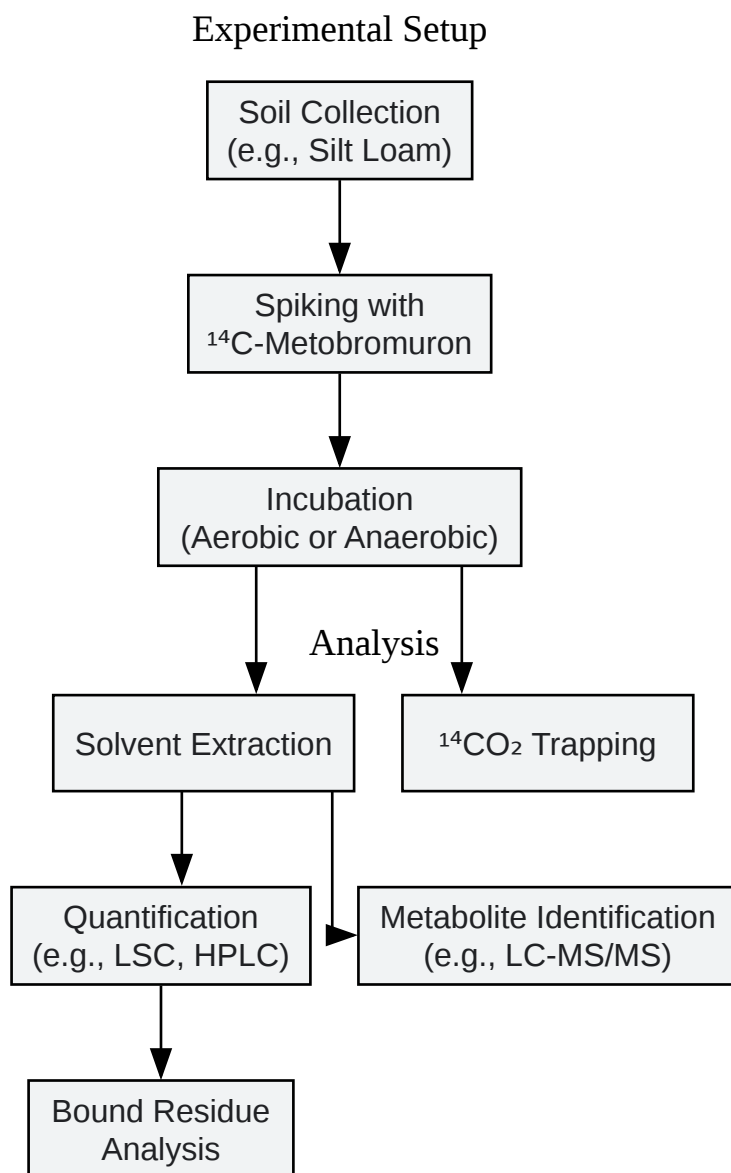
## Degradation Pathways

The degradation of **Metobromuron** involves a series of biotransformation steps that differ significantly between aerobic and anaerobic environments.

### Aerobic Degradation Pathway

Under aerobic conditions, microorganisms readily degrade **Metobromuron**. The primary pathway involves the breakdown of the parent molecule into smaller, minor degradation products, with a significant portion being mineralized to carbon dioxide or forming bound residues within the soil matrix.





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## References

- 1. [apvma.gov.au](https://apvma.gov.au) [[apvma.gov.au](https://apvma.gov.au)]
- To cite this document: BenchChem. [Degradation of Metobromuron: A Comparative Study Under Aerobic and Anaerobic Conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166326#comparative-study-of-metobromuron-degradation-in-aerobic-vs-anaerobic-conditions>]

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